

S-Metolachlor Phytotoxicity: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: *S-Metolachlor*

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A comprehensive analysis of the selective herbicide **S-metolachlor** reveals varying degrees of phytotoxicity across different crop species. This guide synthesizes experimental data to provide researchers, scientists, and drug development professionals with a comparative overview of its impact on crop health, supported by detailed methodologies and a visual representation of its mode of action.

S-metolachlor, a widely used herbicide belonging to the chloroacetamide family, effectively controls annual grasses and some broadleaf weeds by inhibiting the synthesis of very-long-chain fatty acids (VLCFAs) in susceptible plants.[1] This disruption of VLCFA production ultimately hinders plant cell division and elongation, leading to growth inhibition and mortality of target weeds.[1] However, the tolerance to **S-metolachlor** varies significantly among different crop species, a crucial factor for its safe and effective use in agriculture. This guide provides a detailed comparison of **S-metolachlor**'s phytotoxic effects on various crops, based on published research.

Quantitative Phytotoxicity Data

The following tables summarize the quantitative data on the phytotoxicity of **S-metolachlor** on various crop species, focusing on key metrics such as stunting, yield reduction, and impacts on seedling emergence and growth.

Table 1: Phytotoxicity of **S-Metolachlor** on Cucurbitaceae Crops

Crop Species	Cultivar	Applicat ion Rate (kg ai/ha)	Applicat ion Timing	Observa tion Time	Phytoto xicity Metric	Result	Referen ce
Summer Squash	'Gold Prize'	1.4	PRE	4 WAP	Stunting	15%	[1]
Summer Squash	'Gold Prize'	1.4	EPOST	4 WAP	Stunting	17%	[1]
Cucumber	'Python'	1.4	PRE	4 WAP	Seedling Emergence Reduction	30%	[1]
Cucumber	'Python'	1.4	PRE	4 WAP	Stunting	36% - 43%	[1]
Cucumber	'Python'	0.7	PRE	-	Marketable Yield Decline	21%	[1]
Cucumber	'Python'	1.4	PRE	-	Marketable Yield Decline	39%	[1]

PRE: Pre-emergence; EPOST: Early Post-emergence; WAP: Weeks After Planting

Table 2: Phytotoxicity of **S-Metolachlor** on Solanaceous and Root Crops

Crop Species	Application Rate	Application Timing	Phytotoxicity Metric	Result	Reference
Carrot	-	LPOST	Above Ground Plant Dry Weight Reduction	21% - 29%	[2]
Carrot	-	LPOST	Marketable Yield Reduction	29% - 36%	[2]
Red Beet	-	PRE	Above Ground Dry Weight Reduction	14% - 16%	[2]
Red Beet	-	PRE	Total Marketable Yield Reduction	17% - 21%	[2]
Red Beet	-	LPOST	Total Marketable Yield Reduction	19% - 25%	[2]
Sweet Potato	1 kg/ha	0 DAT	Total Plant Dry Biomass Reduction (at 80 DAT)	26%	[3]
Sweet Potato	1 kg/ha	5 DAT	Total Plant Dry Biomass Reduction (at 80 DAT)	23%	[3]

LPOST: Late Post-emergence; PRE: Pre-emergence; DAT: Days After Transplanting

Table 3: Phytotoxicity of **S-Metolachlor** on Various Other Crops

Crop Species	Application Rate (mg/L)	Phytotoxicity Metric	Result	Reference
Lettuce	120	Germination Inhibition	>60%	[4]
Lettuce	7.5	Root Development Reduction	~40%	[4]
Lettuce	7.5	Shoot Development Reduction	>30%	[4]
Maize	-	Germination	No significant interference	[4]
Maize	-	Seedling Development	Negative interference	[4]
Rice	9.44 μ M	96h-IC50 (Shoot)	-	[5]
Rice	1.75 μ M	96h-IC50 (Root)	-	[5]
Black Bean	-	Biomass Reduction (PRE application)	16%	[3]
Sugar Beet	-	Biomass Reduction (PRE application)	36%	[3]

IC50: Half-maximal inhibitory concentration; PRE: Pre-emergence

Experimental Protocols

The data presented above were derived from studies employing rigorous experimental protocols. Here are summaries of the methodologies used in some of the key experiments.

Study on Summer Squash and Cucumber:

- Experimental Design: Field experiments were conducted in New Jersey in 2018 and 2019.
- Crop Species and Cultivars: Direct-seeded cucumber 'Python' and summer squash 'Gold Prize'.
- Herbicide Application: **S-metolachlor** was applied at 0.7 or 1.4 kg ai/ha at planting (PRE) or at the second- to third-leaf stage (EPOST).
- Data Collection: Weed control efficacy and crop tolerance (stunting, seedling emergence, and marketable yield) were assessed at various weeks after planting (WAP).[\[1\]](#)

Study on Carrot and Red Beet:

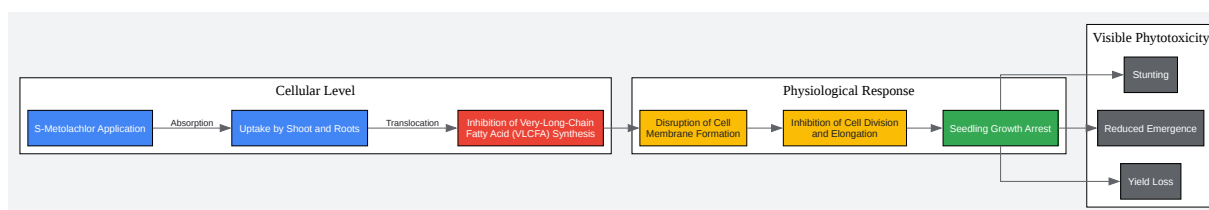
- Experimental Design: Field studies were conducted from 2008 to 2010.
- Crop Species: Carrot and red beet.
- Herbicide Application: **S-metolachlor** was applied at three different timings: pre-emergence to the crop (PRE), early post-emergence (crop at two to four leaf stage - EPOST), and late post-emergence (crop at five to seven leaf stage - LPOST).
- Data Collection: Crop tolerance was evaluated by measuring above-ground plant dry weight, marketable yield, and grower payment.[\[2\]](#)

Study on Lettuce and Maize:

- Experimental Design: Bioassays were conducted using plant models *Lactuca sativa* L. (lettuce) and *Zea mays* L. (maize).
- Herbicide Application: Test solutions containing 7.5, 15, 30, 60, 120, 240, 360, 480, 600, and 720 mg/L of **S-metolachlor** were prepared from a commercial product. Distilled water served as a negative control.
- Data Collection: Macroscopic analyses included germination rate and seedling development (root and shoot growth).[\[4\]](#)

Mode of Action of S-Metolachlor

S-metolachlor's herbicidal activity stems from its ability to inhibit the synthesis of very-long-chain fatty acids (VLCFAs). This process is crucial for the formation of cell membranes and is essential for cell division and elongation in plants. The following diagram illustrates the proposed signaling pathway and physiological effects of **S-metolachlor**.



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Caption: Mode of action of **S-metolachlor** leading to phytotoxicity.

Conclusion

The phytotoxicity of **S-metolachlor** is highly dependent on the crop species, application rate, and timing. While crops like summer squash exhibit good tolerance, others such as cucumber and lettuce are significantly more sensitive.[1][4] Maize shows tolerance in terms of germination but is negatively affected during seedling development.[4] Root crops like carrots and red beets also show susceptibility, particularly with later post-emergence applications.[2] This comparative guide highlights the importance of careful consideration of crop-specific tolerance levels when utilizing **S-metolachlor** for weed management. The provided experimental data and protocols offer a valuable resource for researchers investigating herbicide efficacy and crop safety. Further research into the specific genetic and physiological mechanisms underlying these tolerance differences will be crucial for optimizing the use of **S-metolachlor** and developing more resilient crop varieties.

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